

Tris(4-aminophenyl)amine material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tris(4-aminophenyl)amine*

Cat. No.: *B013937*

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An In-Depth Technical Guide to Tris(4-aminophenyl)amine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data, experimental protocols, and analytical methodologies associated with **Tris(4-aminophenyl)amine**. The information is intended to support researchers and professionals in the safe and effective handling and application of this compound in laboratory and development settings.

Material Safety and Physical Properties

Tris(4-aminophenyl)amine is a yellow crystalline solid that serves as a versatile building block in the synthesis of advanced materials, including covalent organic frameworks (COFs) and polyimides. A thorough understanding of its material safety data sheet (MSDS) is crucial for safe handling.

Hazard Identification and Safety Precautions

Tris(4-aminophenyl)amine is classified as a hazardous substance. It is crucial to adhere to the following safety precautions:

- Causes skin irritation.[\[1\]](#)

- Causes serious eye irritation.[1]
- May cause respiratory irritation.[1][2]

Precautionary Statements:

- Prevention: Wash hands and any exposed skin thoroughly after handling. Wear protective gloves, clothing, eye, and face protection. Avoid breathing dust, fume, gas, mist, vapors, or spray. Use only outdoors or in a well-ventilated area.[1]
- Response:
 - If on skin: Wash with plenty of soap and water. If skin irritation occurs, seek medical advice.[1]
 - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[1][2]
 - If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[1][2]
- Storage: Store in a well-ventilated place. Keep the container tightly closed.[1] Recommended storage is in a cool, dark place, preferably under an inert gas atmosphere.[3]
- Disposal: Dispose of contents and container to an approved waste disposal plant.[1]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **Tris(4-aminophenyl)amine**.

| Property | Value |
|-------------------|---|
| CAS Number | 5981-09-9 |
| Molecular Formula | C ₁₈ H ₁₈ N ₄ |
| Molecular Weight | 290.36 g/mol |
| Appearance | Yellow Crystalline Solid |
| Melting Point | 230 °C |
| Boiling Point | 571.3 °C at 760 mmHg |
| Density | 1.276 g/cm ³ |
| Flash Point | 294.1 °C |
| Solubility | Soluble in DMSO, DMF; Insoluble in methanol & water |

Data sourced from multiple references.

Experimental Protocols

Detailed experimental protocols are essential for the synthesis, purification, and application of **Tris(4-aminophenyl)amine**.

Synthesis of Tris(4-aminophenyl)amine

A common method for synthesizing **Tris(4-aminophenyl)amine** involves a two-step process starting from the reduction of a nitro-aromatic precursor.

Step 1: Synthesis of Tris(4-nitrophenyl)amine (TNPA)

- A nucleophilic aromatic substitution reaction is carried out.
- The reaction mixture is poured onto crushed ice upon completion.
- A dilute HCl (1 M) solution is used to neutralize the reaction, leading to the precipitation of a yellow to orange solid.

- The solid is filtered and washed with warm ethanol to yield Tris(4-nitrophenyl)amine (TNPA).

Step 2: Reduction of TNPA to **Tris(4-aminophenyl)amine** (TAPA)

- Tris(4-nitrophenyl)amine (2.0 g, 5.3 mmol) is dissolved in 100 mL of dry distilled ethanol.
- Palladium on activated charcoal (0.02 g) is added to the solution.
- After one hour, hydrazine hydrate solution (7 mL, 175.0 mmol) is added slowly.
- The mixture is refluxed for 48 hours.
- After the reaction is complete, the palladium charcoal is removed by hot filtration.
- Excess ethanol is removed under reduced pressure.
- The resulting product is light gray crystals of **Tris(4-aminophenyl)amine** (TAPA), which are then filtered, rinsed with distilled water, and dried.^[4]

Synthesis of **Tris(4-aminophenyl)amine**-based Polyimide (TP)

- **Tris(4-aminophenyl)amine** (TAPA) (290 mg, 1.0 mmol) and pyromellitic dianhydride (PMDA) (327 mg, 1.5 mmol) are mixed uniformly in an agate mortar.
- The uniform mixture is placed in a porcelain crucible with a loosely covered lid.
- The crucible is heated to 300 °C at a heating rate of 10 °C/min in a furnace for 4 hours.
- The resulting solid is ground into a powder.^[4]

Analytical Methodologies

A variety of analytical techniques are employed to characterize **Tris(4-aminophenyl)amine** and materials derived from it.

Spectroscopic Analysis

- Fourier-Transform Infrared (FTIR) Spectroscopy: Used to identify functional groups. For **Tris(4-aminophenyl)amine**, characteristic peaks are observed at approximately 3405 cm^{-1} and 3330 cm^{-1} (N-H stretching of primary amine), 1615 cm^{-1} (C=C stretching), and 1500 cm^{-1} (C-C bending of the aromatic ring).[4]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H and ^{13}C NMR are used to confirm the chemical structure. In ^1H NMR (DMSO-d_6), characteristic peaks for the aromatic protons and the amine protons are observed.[1] Solid-state ^{13}C NMR can also be used to confirm the formation of polymers from TAPA.[4]

Thermal Analysis

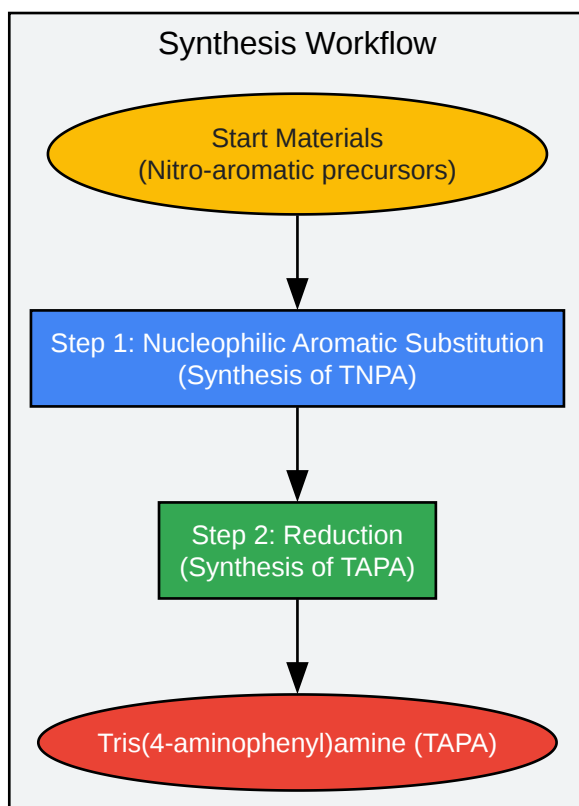
- Thermogravimetric Analysis (TGA): TGA is used to determine the thermal stability of materials. For polyimides derived from **Tris(4-aminophenyl)amine**, decomposition typically begins at temperatures above $450\text{ }^{\circ}\text{C}$ under a nitrogen atmosphere.

X-ray Diffraction (XRD)

- Powder X-ray Diffraction (PXRD): This technique is used to determine the crystallinity of **Tris(4-aminophenyl)amine** and its derivatives, such as covalent organic frameworks.

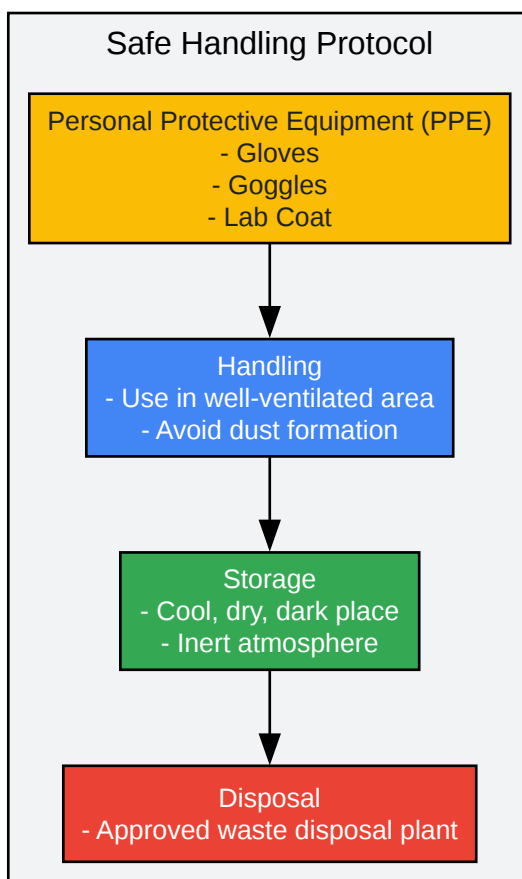
Visualized Workflows and Pathways

The following diagrams illustrate key processes and relationships related to **Tris(4-aminophenyl)amine**.



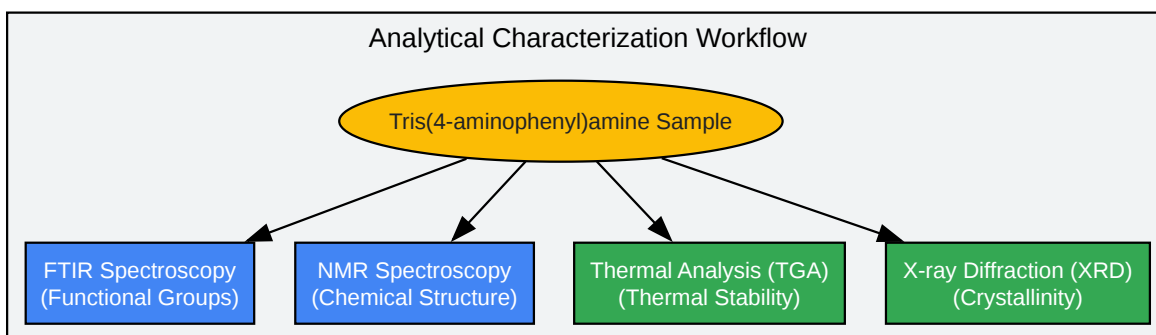
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A simplified workflow for the synthesis of **Tris(4-aminophenyl)amine**.



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A logical flow diagram for the safe handling of **Tris(4-aminophenyl)amine**.



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An overview of the analytical workflow for material characterization.

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- To cite this document: BenchChem. [Tris(4-aminophenyl)amine material safety data sheet (MSDS)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013937#tris-4-aminophenyl-amine-material-safety-data-sheet-msds]

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